

# The Biological Activity of (E)-5-Tetradecene: A Technical Overview for Researchers

Author: BenchChem Technical Support Team. Date: November 2025

Compound of Interest		
Compound Name:	(E)-5-Tetradecene	
Cat. No.:	B196200	Get Quote

**(E)-5-Tetradecene** is an unsaturated hydrocarbon with the chemical formula C<sub>14</sub>H<sub>28</sub>. It is a member of the alkene family, characterized by a carbon-carbon double bond. Specifically, it is a monounsaturated fatty acid with a double bond at the fifth carbon position, in the trans (E) configuration. While the biological activities of many alkenes are well-documented, specific research on **(E)-5-tetradecene** is limited. This guide provides a comprehensive overview of the known information and explores the potential biological activities based on related compounds, targeting researchers, scientists, and professionals in drug development.

## **Physicochemical Properties**

A clear understanding of the physicochemical properties of **(E)-5-tetradecene** is fundamental to exploring its biological potential.



Property	Value	Reference
Molecular Formula	C14H28	[1][2][3][4]
Molecular Weight	196.37 g/mol	[1]
IUPAC Name	(E)-tetradec-5-ene	[1]
CAS Number	41446-66-6	[3][4]
Appearance	Not specified	
Boiling Point	~250 °C (estimated)	[5]
Density	~0.8 g/cm³ at 20 °C (estimated)	[5]

# **Known and Potential Biological Activities**

Direct studies on the biological activity of **(E)-5-tetradecene** are not extensively reported in the scientific literature. However, based on the activities of structurally similar compounds, several potential areas of interest can be inferred.

# **Pheromonal and Semiochemical Activity**

The most documented biological role for long-chain alkenes and alkanes is in chemical communication between organisms, particularly insects. These compounds often act as pheromones (communicating within the same species) or kairomones (communicating between different species).

While **(E)-5-tetradecene** has not been definitively identified as a pheromone for a specific species, its structural analogs have well-established roles:

- (E)-5-Octadecene: Acts as a sex pheromone in the rice stem borer moth (Chilo suppressalis).[6]
- (E)-11-Tetradecenal: A major component of the sex pheromone of the spruce budworm (Choristoneura fumiferana).[5]



• Tetradecane: Has been identified as a potent attractant for the mirid bugs Apolygus lucorum and Adelphocoris suturalis, which are significant agricultural pests.[7][8]

Given these examples, it is plausible that **(E)-5-tetradecene** could function as a semiochemical for certain insect species.

#### **Antimicrobial and Antioxidant Activities**

Some studies have indicated that related unsaturated hydrocarbons possess antimicrobial and antioxidant properties:

- 1-Tetradecene: Found in the leaves of Sesbania grandiflora, this isomer has been identified
  as having antimicrobial, antioxidant, and anticancer properties.[5] It has also been found in
  the aqueous extract of the mushroom Lentinus squarrosulus and is reported to have antituberculosis activity.[9]
- Tetradecane: This saturated counterpart has shown broad antibacterial and antifungal properties.[10]

These findings suggest that **(E)-5-tetradecene** could be investigated for similar antimicrobial or antioxidant effects.

# **Experimental Protocols**

Detailed experimental protocols for assessing the biological activity of **(E)-5-tetradecene** are not available. However, standard methodologies used for evaluating the activities of related compounds can be adapted.

## Pheromone Identification and Behavioral Assays

A general workflow for identifying and validating an insect attractant is outlined below.

Workflow for Insect Attractant Identification.

Volatile Collection: Volatiles from the source (e.g., insect pheromone glands or host plants)
are collected using techniques like solid-phase microextraction (SPME) or air entrainment.
For instance, in the study of tetradecane as a mirid bug attractant, volatiles from Phaseolus
vulgaris pods were collected for 8 hours on an adsorption column.[7]



- GC-MS Analysis: The collected volatiles are analyzed by gas chromatography-mass spectrometry (GC-MS) to separate and identify the chemical constituents.[7]
- Electroantennography (EAG): Synthetic standards of the identified compounds are puffed over an excised insect antenna to measure the electrical response, indicating which compounds are detected by the insect.[7]
- Olfactometer Assays: Behavioral responses to the active compounds are tested in a controlled environment, such as a Y-tube olfactometer, where the insect chooses between treated and control air streams.
- Field Trapping: The most promising compounds are then tested as baits in traps in the field to confirm their attractiveness under natural conditions.[7]

### **Antimicrobial Activity Assays**

Standard assays can be used to determine the antimicrobial potential of (E)-5-tetradecene.

- Broth Microdilution Assay: This method is used to determine the Minimum Inhibitory
  Concentration (MIC). The compound is serially diluted in a 96-well plate containing microbial
  growth medium. Each well is then inoculated with a standardized microbial suspension. The
  MIC is the lowest concentration of the compound that inhibits visible microbial growth after a
  defined incubation period.
- Disk Diffusion Assay: A filter paper disk impregnated with the test compound is placed on an agar plate swabbed with the target microorganism. The plate is incubated, and the diameter of the zone of inhibition around the disk is measured to assess the antimicrobial activity.

# **Signaling Pathways**

No specific signaling pathways in mammalian cells have been identified for **(E)-5-tetradecene**. In insects, the perception of pheromones and other semiochemicals is mediated by the olfactory system.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



### References

- 1. 5-Tetradecene, (5E)- | C14H28 | CID 5353013 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. GSRS [gsrs.ncats.nih.gov]
- 3. 5-Tetradecene, (E)- [webbook.nist.gov]
- 4. 5-Tetradecene, (E)- [webbook.nist.gov]
- 5. Buy (E)-5-Tetradecene (EVT-413006) | 41446-66-6 [evitachem.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. The role of tetradecane in the identification of host plants by the mirid bugs Apolygus lucorum and Adelphocoris suturalis and potential application in pest management PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. ejchem.journals.ekb.eg [ejchem.journals.ekb.eg]
- To cite this document: BenchChem. [The Biological Activity of (E)-5-Tetradecene: A Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b196200#biological-activity-of-e-5-tetradecene]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Check Availability & Pricing



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com